

Application Note and Protocol: Solid-Phase Extraction of Sodium Perfluorohexanoate (PFHxA)

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Compound of Interest

Compound Name: Sodium perfluorohexanoate

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Introduction

Sodium perfluorohexanoate (PFHxA) is a short-chain per- and polyfluoroalkyl substance (PFAS) of increasing environmental and toxicological concern.^{[1][2]} Accurate and sensitive quantification of PFHxA in various matrices is essential for environmental monitoring, human health risk assessment, and in the context of drug development where fluorinated compounds may be present. Solid-phase extraction (SPE) is a widely adopted sample preparation technique for the analysis of PFAS, offering concentration of the analyte and removal of matrix interferences prior to instrumental analysis, typically by liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[3][4]} This document provides a detailed protocol for the solid-phase extraction of PFHxA from aqueous samples.

Principle of Solid-Phase Extraction for PFHxA

This protocol utilizes a weak anion exchange (WAX) SPE cartridge.^{[1][5][6]} PFHxA, which is anionic in aqueous solution, is retained on the positively charged sorbent of the WAX cartridge through ionic interactions. The protocol involves conditioning the SPE cartridge to activate the sorbent, loading the sample, washing the cartridge to remove interfering substances, and finally eluting the retained PFHxA with a solvent mixture that disrupts the ionic interaction.

Experimental Protocol

This protocol is primarily designed for aqueous matrices such as drinking water, groundwater, and surface water.

Materials and Reagents

- SPE Cartridge: Weak Anion Exchange (WAX), 500 mg, 6 mL (or similar)[[1](#)]
- Methanol (MeOH): HPLC grade or higher
- Ammonium hydroxide (NH₄OH): Reagent grade
- Reagent Water: PFAS-free
- **Sodium Perfluorohexanoate (PFHxA) standard**
- Isotopically labeled internal standard (e.g., ¹³C₂-PFHxA)[[1](#)]
- Polypropylene tubes and containers: To avoid PFAS contamination[[1](#)][[7](#)]
- SPE vacuum manifold
- Nitrogen evaporator

Sample Preparation

- Sample Collection: Collect water samples in polypropylene bottles.[[1](#)]
- Fortification: To a known volume of sample (e.g., 100-250 mL), add an isotopically labeled internal standard to allow for quantification and to account for any sample loss during preparation.[[1](#)]

Solid-Phase Extraction Procedure

- Cartridge Conditioning:
 - Pass 15 mL of methanol through the WAX cartridge.[[5](#)]

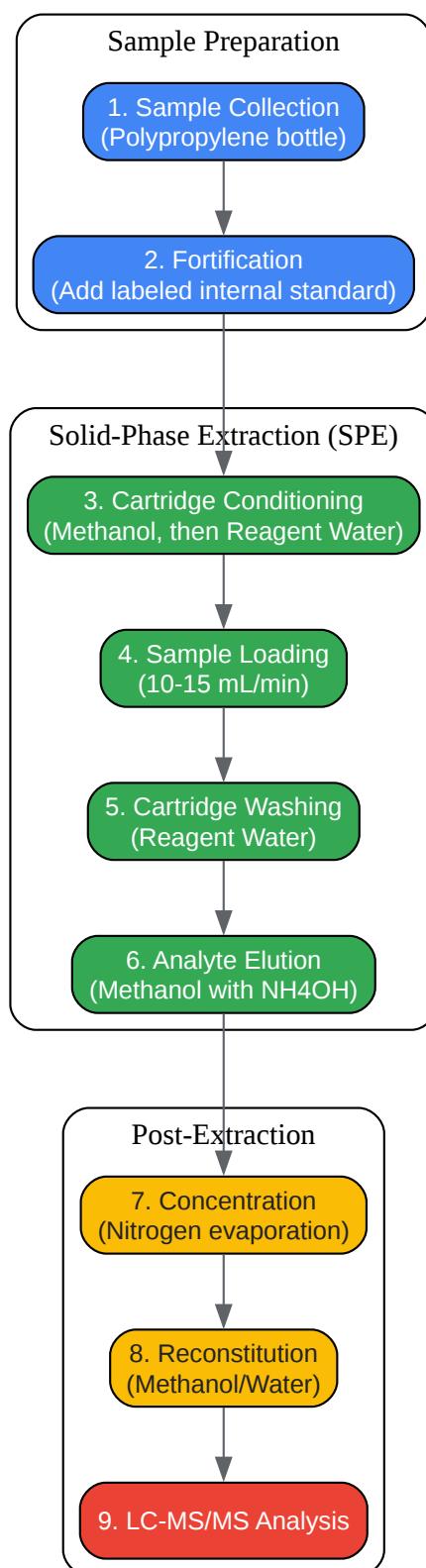
- Follow with 18 mL of reagent water. Do not allow the cartridge to go dry.[5]
- Sample Loading:
 - Load the fortified water sample onto the conditioned cartridge at a flow rate of approximately 10-15 mL/min.[1][5]
- Washing:
 - After the entire sample has passed through, wash the cartridge to remove any co-extracted interferences. This can be done by passing a small volume of reagent water through the cartridge.
- Elution:
 - Elute the retained PFHxA from the cartridge using methanol containing a small percentage of ammonium hydroxide (e.g., 0.1% to 1%).[5][8] A typical elution may use two aliquots of 4 mL of the elution solvent.
- Concentration and Reconstitution:
 - Concentrate the eluate to near dryness under a gentle stream of nitrogen.[1]
 - Reconstitute the dried extract in a known volume (e.g., 1 mL) of a suitable solvent, typically a mixture of methanol and water (e.g., 20% water in methanol v/v), for LC-MS/MS analysis.[1]

Data Presentation

The following table summarizes typical performance data for the solid-phase extraction of PFHxA and other short-chain PFAS from water samples.

Analyte	Sample Volume (mL)	SPE Sorbent	Elution Solvent	Recovery (%)	Limit of Detection (LOD) (ng/L)	Reference
PFHxA	250	WAX	Methanol with NH ₄ OH	76-134	0.2-5.0	[9]
PFHxA	30	InertSep MA-2 (WAX)	0.1% NH ₄ OH in Methanol	Not specified	Not specified	[5]
Short-chain PFAS	2	μSPE	Not specified	Good	Exceeded requirements	[3]

Experimental Workflow Diagram

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Caption: Solid-Phase Extraction Workflow for PFHxA Analysis.

Conclusion

This solid-phase extraction protocol provides a robust and reliable method for the isolation and concentration of **sodium perfluorohexanoate** from aqueous samples. The use of a weak anion exchange sorbent ensures effective retention of PFHxA. Adherence to this protocol, including the use of appropriate materials to prevent contamination, is crucial for obtaining accurate and reproducible results in the analysis of this and other short-chain PFAS.

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